

Caltractin Antibody Selection Guide for Western Blot and Immunofluorescence

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Compound of Interest

Compound Name: *caltractin*

Cat. No.: *B1168705*

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Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

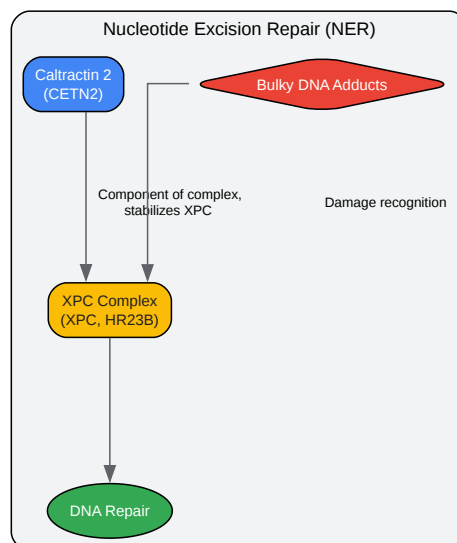
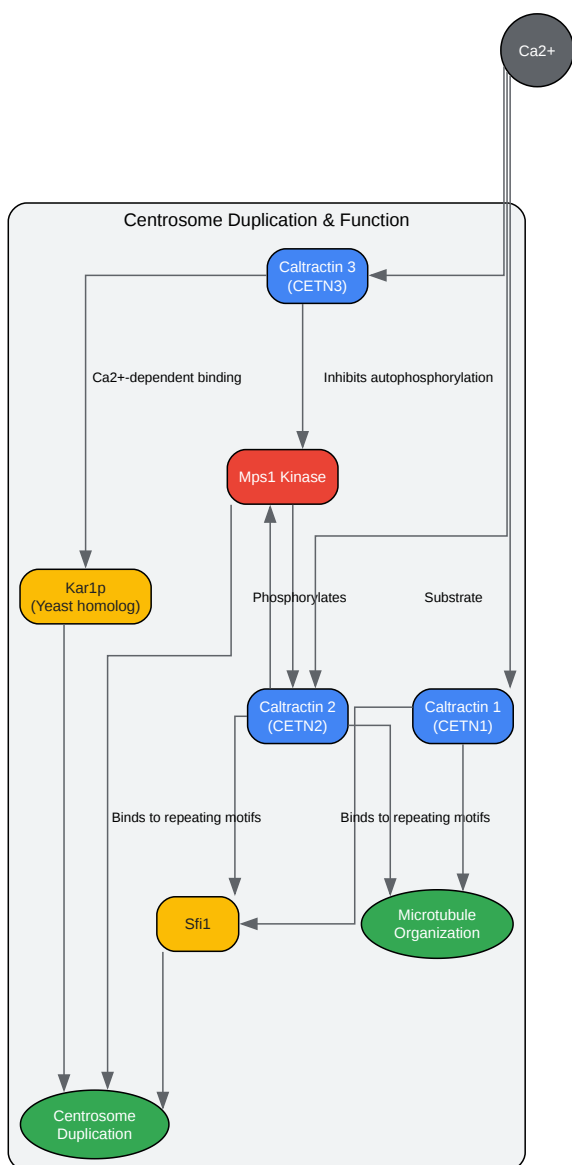
Introduction

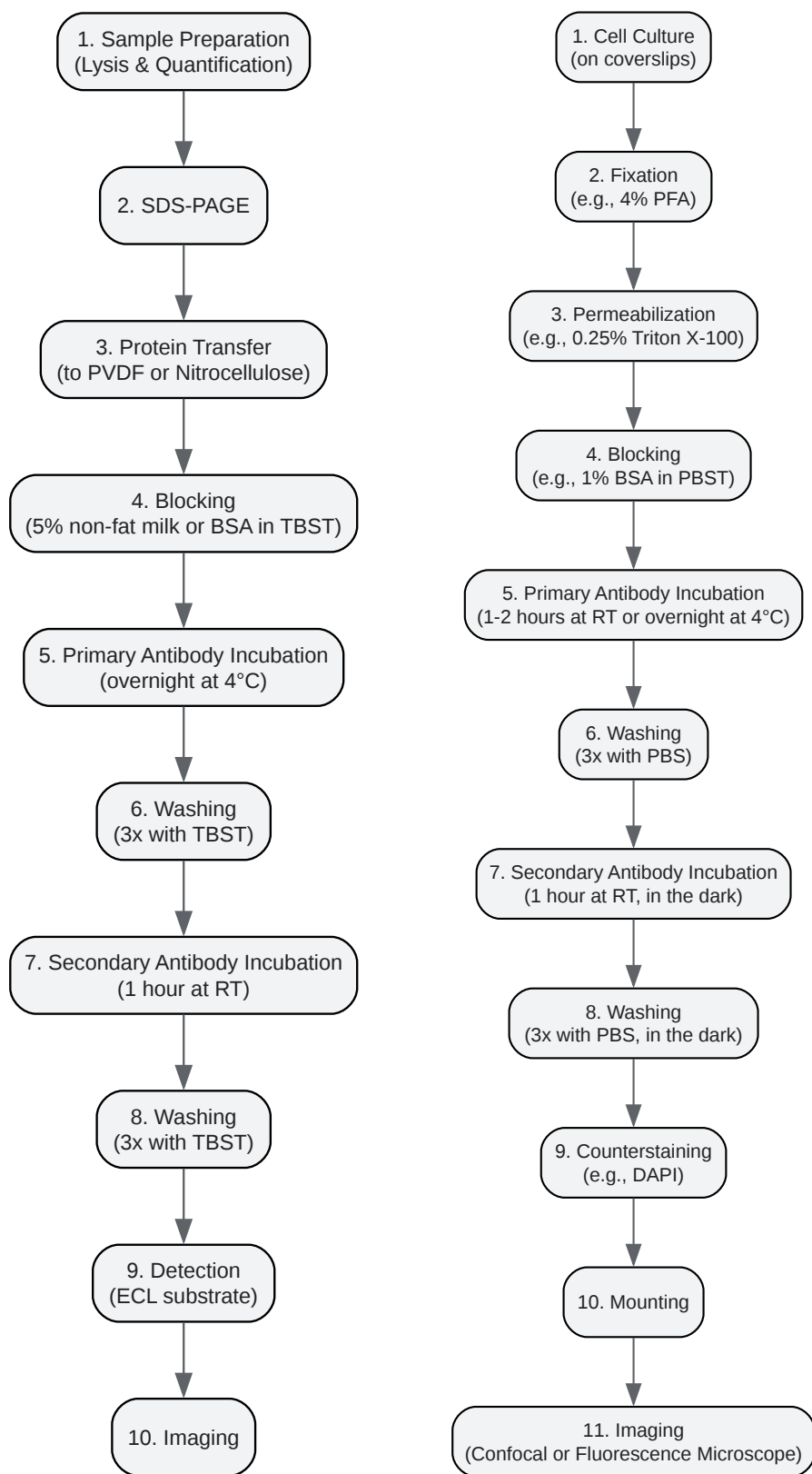
Caltractin, also known as Centrin, is a highly conserved, calcium-binding protein belonging to the EF-hand superfamily. It is a fundamental component of the centrosome and plays a crucial role in centrosome duplication, spindle pole body organization, and microtubule severing.[1][2][3] **Caltractin**'s involvement in these essential cellular processes makes it a protein of significant interest in cell biology and cancer research. Furthermore, emerging evidence has implicated **caltractin**, specifically the CETN2 isoform, in the nucleotide excision repair (NER) pathway through its interaction with the XPC complex, highlighting its role in maintaining genomic stability.[4][5][6]

This guide provides a comprehensive selection of commercially available **caltractin** antibodies validated for Western Blot (WB) and Immunofluorescence (IF) applications. Detailed protocols for both techniques are included to assist researchers in obtaining reliable and reproducible results.

Caltractin Signaling and Interaction Pathways

Caltractin's functions are mediated through its calcium-dependent interactions with various cellular partners. The following diagram illustrates the key known interactions and pathways involving **caltractin** isoforms.





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